Application Notes and Protocols: Apinocaltamide in Animal Models

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Compound of Interest	
Compound Name:	*Apinocaltamide*
CAS No.:	*1838651-58-3*
Cat. No.:	*B605168*

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Introduction

Apinocaltamide (formerly known as ACT-709478) is a potent and selective triple T-type calcium channel blocker, targeting CaV3.1, CaV3.2, and CaV3.3 channels.[1] These channels play a crucial role in the generation of spike-and-wave discharges (SWDs) that are characteristic of absence seizures.[1] Preclinical studies in rodent models have demonstrated its potential as a promising therapeutic agent for epilepsy, particularly for absence seizures and potentially for other seizure types.[1][2]

These application notes provide a summary of the available data on the dosing and administration of **Apinocaltamide** in various animal models, along with detailed experimental protocols and diagrams of its mechanism of action and experimental workflows.

Data Presentation: Dosing and Administration

The following tables summarize the quantitative data on the dosing and administration of **Apinocaltamide** in different rodent models of epilepsy.

Table 1: **Apinocaltamide** Dosing in Rodent Models of Absence Seizures

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Animal Model	Route of Administration	Dose Range	Effect	Reference
Wistar Albino Glaxo from Rijswijk (WAG/Rij) Rats	Oral	Not specified	Suppressed spike-and-wave discharges (SWDs)	[1]
Genetic Absence Epilepsy Rats from Strasbourg (GAERS)	Oral	Not specified	Suppressed spike-and-wave discharges (SWDs)	

Table 2: **Apinocaltamide** Dosing in Rodent Models of Generalized and Focal Seizures

Animal Model	Route of Administration	Dose Range	Effect	Reference
Audiogenic Seizure-Sensitive (AGS) Mice	Oral	Higher concentrations than in absence models	Reduced severity of generalized convulsive seizures	
Maximal Electroshock Threshold Test (MEST) in Mice	Oral	Higher concentrations than in absence models	Reduced severity of generalized convulsive seizures	
Amygdala Kindling Rat Model	Oral	Not specified	No effect on focal onset seizures	

Table 3: **Apinocaltamide** Combination Therapy in Rodent Models

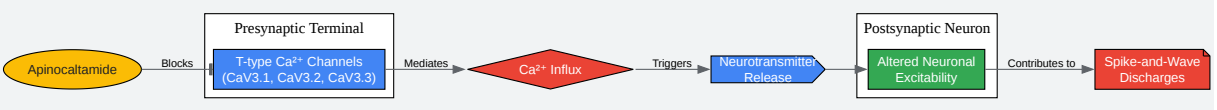
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Animal Model	Route of Administration	Combination Drug	Effect	Reference
Audiogenic Seizure-Sensitive (AGS) Mice	Oral	Valproate	Synergistic effects against generalized convulsive seizures	

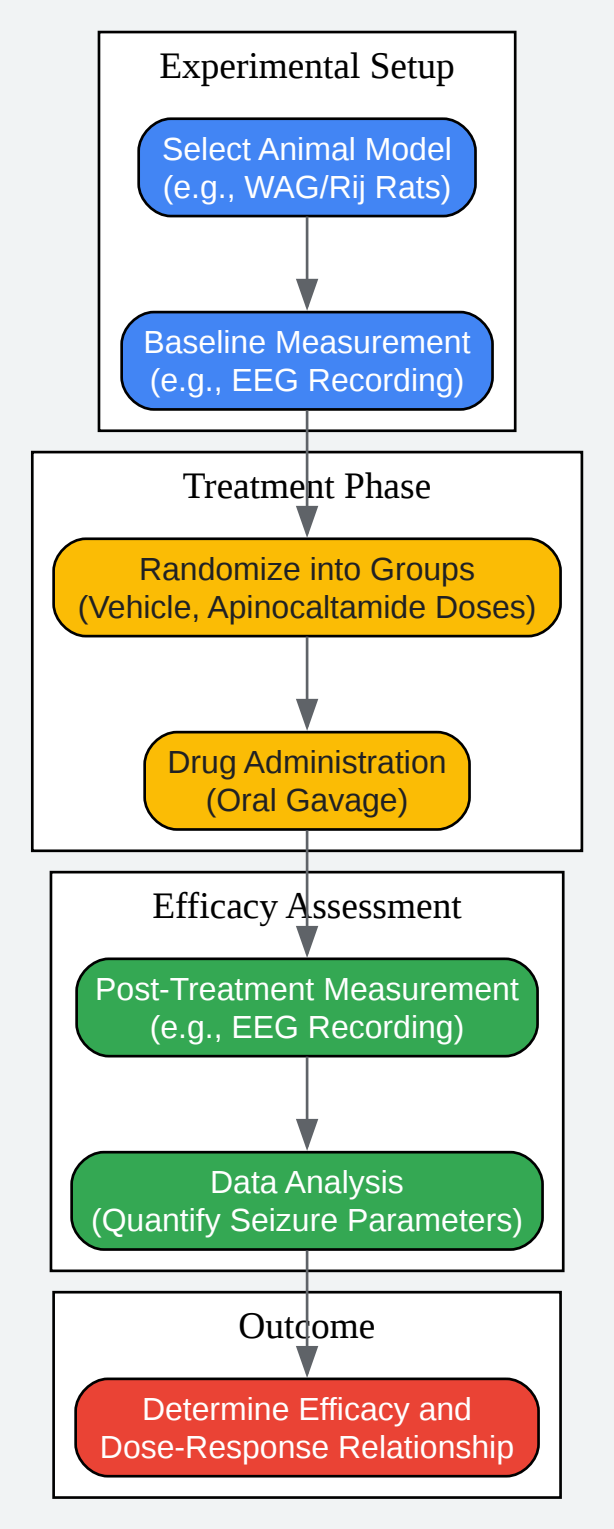
Signaling Pathway

The primary mechanism of action for **Apinocaltamide** is the blockade of T-type calcium channels. This action is crucial in neuronal circuits where these channels are implicated in pathological rhythmic activities, such as the spike-and-wave discharges seen in absence epilepsy.

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References

- 1. Antiseizure potential of the triple T-type calcium channel blocker ACT-709478 (apinocaltamide) in rodent models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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